

troubleshooting low conversion in 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

Cat. No.: B141236

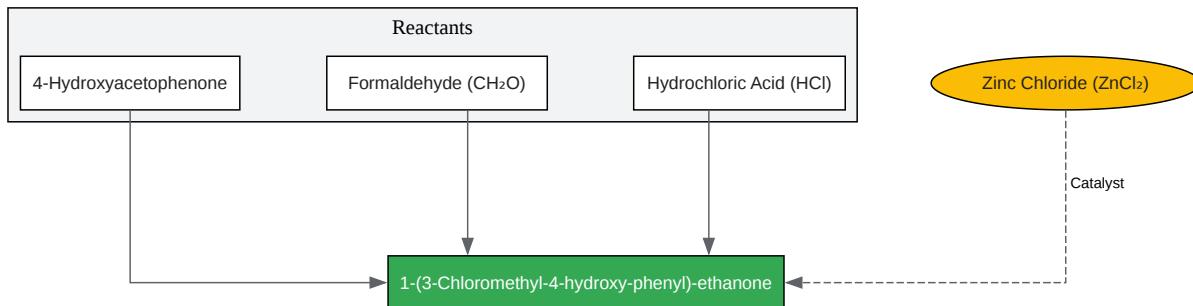
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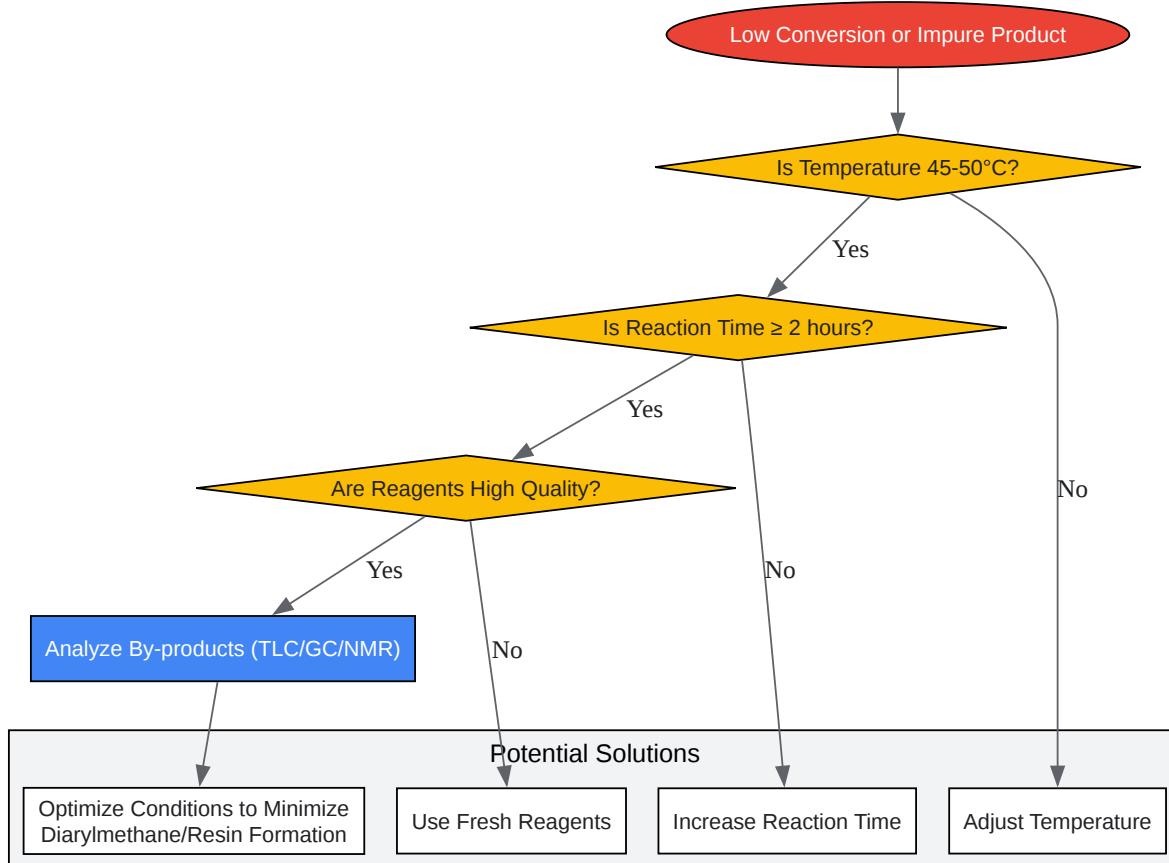
Technical Support Center: Synthesis of 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

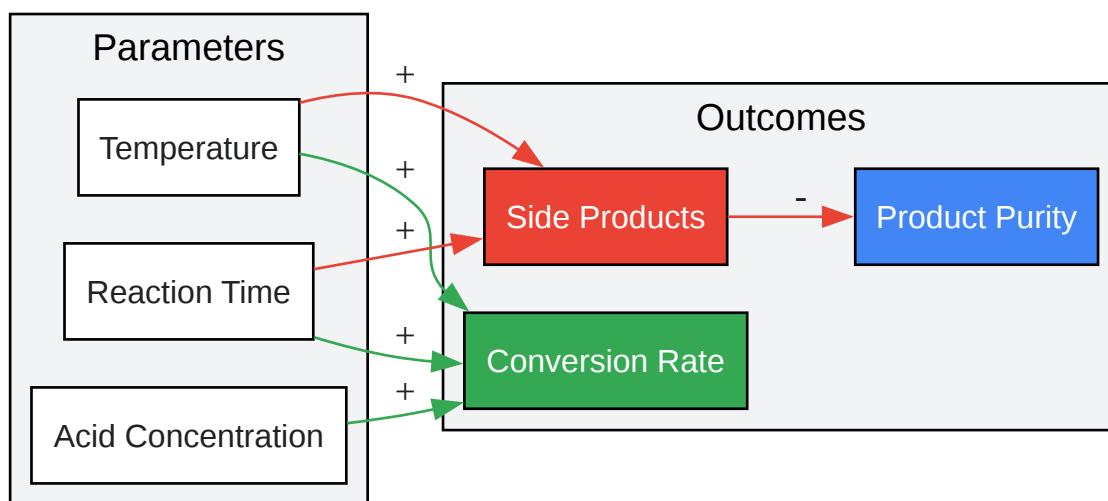
This guide provides troubleshooting advice and frequently asked questions for researchers engaged in the synthesis of **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone**, a key intermediate in pharmaceutical development.[1][2] The primary synthesis route is the Blanc chloromethylation of 4-hydroxyacetophenone.[1][2][3]

Reaction Pathway

The synthesis proceeds via an electrophilic aromatic substitution where 4-hydroxyacetophenone is reacted with formaldehyde and hydrochloric acid.[1] The hydroxyl group directs the substitution to the ortho position, as the para position is blocked by the acetyl group.[1]







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References

- 1. 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone (24085-05-0) for sale [vulcanchem.com]
- 2. Cas 24085-05-0,1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE | lookchem [lookchem.com]
- 3. 1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE | 24085-05-0 [chemicalbook.com]
- To cite this document: BenchChem. [troubleshooting low conversion in 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone synthesis]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141236#troubleshooting-low-conversion-in-1-3-chloromethyl-4-hydroxy-phenyl-ethanone-synthesis>

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